

# Application Note: Muscarine Isolation from Fungal Samples

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Compound of Interest		
Compound Name:	Muscarine	
Cat. No.:	B1676868	Get Quote

### Introduction

**Muscarine** is a potent, naturally occurring alkaloid and the first parasympathomimetic substance to be isolated and studied.[1] It exerts its physiological effects by acting as a selective agonist at muscarinic acetylcholine receptors (mAChRs).[2] While famously associated with the Amanita muscaria mushroom, it is present in only trace amounts in that species.[3][4] Significantly higher and more toxicologically relevant concentrations are found in various species of the Inocybe and Clitocybe genera.[3][4]

This document provides a comprehensive guide for the isolation, purification, and quantification of **muscarine** from mushroom samples. It is intended for researchers, toxicologists, and drug development professionals, offering detailed experimental protocols, quantitative data, and visual diagrams of the relevant biological pathways and experimental workflows.

## **Quantitative Data Summary**

The concentration of **muscarine** varies significantly among different mushroom species. The following tables summarize key quantitative data regarding **muscarine** content and its toxicity.

Table 1: Muscarine Concentrations in Various Mushroom Species



Mushroom Species	Muscarine Concentration (% of fresh weight)	Reference(s)
Amanita muscaria	~0.0003%	[2][4][5]
Inocybe species	Up to 1.6%	[2][4]

| Clitocybe species | Up to 1.6% |[2][5] |

Table 2: Acute Toxicity of Muscarine

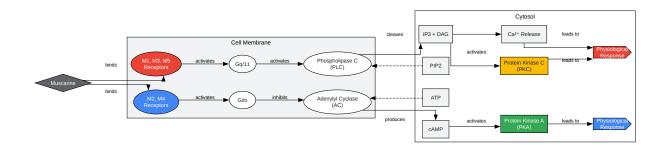
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| Mouse | Intravenous (IV) | 0.23 mg/kg |[2] |

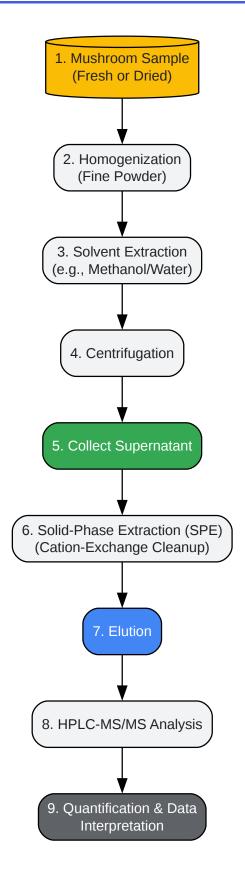
# Mechanism of Action: Muscarinic Receptor Signaling

**Muscarine** functions as an agonist at the five subtypes of muscarinic acetylcholine receptors (M1-M5), which are G-protein coupled receptors (GPCRs).[2] The primary signaling cascades activated by **muscarine** depend on the receptor subtype and the G-protein to which it couples. M1, M3, and M5 receptors preferentially couple to Gq/11 proteins, while M2 and M4 receptors couple to Gi/o proteins.[6][7]









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